Introduction: The Significance of Impurity Profiling in Cimetidine Synthesis

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Compound of Interest

Compound Name:	*Cimetidine EP Impurity H*
CAS No.:	*74886-59-2*
Cat. No.:	*B601783*

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Cimetidine is a landmark pharmaceutical agent, recognized for its role as a histamine H2-receptor antagonist that curtails gastric acid secretion. Its widespread clinical use in treating conditions like duodenal and gastric ulcers necessitates stringent quality control to ensure patient safety and therapeutic efficacy. A critical aspect of this control is the identification, characterization, and mitigation of process-related impurities. The European Pharmacopoeia (EP) lists several specified impurities for Cimetidine, including Impurity H, which must be monitored and controlled within defined limits[1].

This technical guide provides a detailed exploration of the synthesis pathway of **Cimetidine EP Impurity H**. Rather than a product of intentional design, this impurity is a byproduct of the Cimetidine manufacturing process. Understanding its formation is paramount for researchers, process chemists, and quality control professionals dedicated to optimizing the synthesis of Cimetidine and ensuring the purity of the final active pharmaceutical ingredient (API).

Chemical Identity and Structure

Cimetidine EP Impurity H is chemically identified as 1,1′-(Disulfanediyldiethylene)bis(2-cyano-3-methylguanidine)[2][3]. It is structurally a dimer of a key Cimetidine precursor, linked by a

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disulfide (-S-S-) bond.

Property	Value
IUPAC Name	2-cyano-1-[2-[2-[(N'-cyano-N-methylcarbamimidoyl)amino]ethyldisulfanyl]ethyl]-3-methylguanidine[4]
CAS Number	74886-59-2[2][4]
Molecular Formula	$C_{10}H_{18}N_8S_2$[2][4]
Molecular Weight	314.43 g/mol [2][4]
Common Synonyms	Cimetidine Disulfane Impurity[3]

The Genesis of Impurity H: A Side Reaction in Cimetidine Synthesis

The formation of Impurity H is intrinsically linked to the primary synthesis of Cimetidine. A common and efficient route to Cimetidine involves the condensation of two key intermediates:

- N-cyano-N'-methyl-N''-(2-mercaptoethyl)guanidine: A crucial building block containing a reactive thiol (-SH) group.
- A 4-substituted-5-methylimidazole derivative: Typically 4-halomethyl-5-methylimidazole or 4-hydroxymethyl-5-methylimidazole[5].

The thiol group in the first intermediate is the focal point for the formation of Impurity H. Under oxidative conditions, two molecules of this precursor can couple to form a disulfide bond, resulting in the dimeric impurity.

Figure 1: Overview of Cimetidine synthesis and the branching pathway for Impurity H formation.

Proposed Synthesis Pathway of Cimetidine EP Impurity H

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The synthesis of Impurity H can be described as a two-stage process: the formation of the thiol-containing precursor followed by its oxidative dimerization.

Stage 1: Synthesis of the Precursor, N-cyano-N'-methyl-N''-(2-mercaptoethyl)guanidine

This key intermediate is typically prepared from cysteamine (2-mercaptoethylamine) and a cyanoguanidine or isothiourea derivative.

Expertise & Causality: The choice of N,S-dimethyl-N'-cyanoisothiourea is strategic. It provides the N-cyano-N'-methylguanidine core while having a good leaving group (methyl mercaptan, CH_3SH), facilitating the nucleophilic attack by the primary amine of cysteamine. The reaction is a nucleophilic substitution.

Experimental Protocol (Illustrative):

- Reaction Setup: In a reaction vessel equipped for stirring and under an inert atmosphere (e.g., nitrogen), dissolve cysteamine hydrochloride in a suitable solvent like water or ethanol.
- pH Adjustment: Add a base (e.g., sodium hydroxide solution) to neutralize the hydrochloride and deprotonate the amine group, enhancing its nucleophilicity.
- Reagent Addition: Slowly add N,S-dimethyl-N'-cyanoisothiourea to the cysteamine solution at a controlled temperature (e.g., 0-10°C) to manage the exothermic reaction.
- Reaction Monitoring: Stir the mixture for several hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Isolation: Upon completion, the precursor, N-cyano-N'-methyl-N''-(2-mercaptoethyl)guanidine, can be isolated, though in large-scale Cimetidine synthesis, it is often used in situ for the subsequent step[5].

Stage 2: Oxidative Dimerization to Form Impurity H

This stage is not an intended synthetic step but a side reaction. The presence of an oxidizing agent (including atmospheric oxygen) can initiate the dimerization of the thiol precursor.

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Trustworthiness & Mechanism: The formation of a disulfide bond from two thiol groups is a well-established and reliable chemical transformation. The mechanism involves the oxidation of the thiol (-SH) to a thiyl radical (S•). Two thiyl radicals then combine to form the stable disulfide bond (-S-S-). This process is readily facilitated by various oxidants or even atmospheric oxygen, particularly under neutral to basic pH conditions which favor the formation of the more easily oxidized thiolate anion ($-S^-$).

Conditions Favoring Formation:

- Presence of Oxygen: Performing the Cimetidine synthesis without an inert atmosphere.
- Oxidizing Contaminants: Traces of oxidizing agents in reagents or solvents.
- Elevated pH: Basic conditions used in the main condensation step can promote thiolate formation, which is more susceptible to oxidation[5].
- Prolonged Reaction Times: Increased exposure time to oxidative conditions.

Figure 2: The direct oxidative pathway from the thiol precursor to Impurity H.

Analytical Characterization and Control

The European Pharmacopoeia outlines HPLC methods for the detection and quantification of Cimetidine and its impurities[1]. The structural confirmation of Impurity H relies on a combination of spectroscopic techniques.

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Analytical Technique	Purpose
HPLC	Separation, identification (by retention time), and quantification of the impurity in the Cimetidine API[1].
Mass Spectrometry (MS)	Determination of the molecular weight (314.43 g/mol) and fragmentation pattern to confirm the dimeric structure[4].
^{1}H and ^{13}C NMR	Elucidation of the complete chemical structure by analyzing the chemical shifts and couplings of protons and carbons, confirming the disulfide linkage and the integrity of the two guanidine moieties[4][6].

Mitigation Strategies in Pharmaceutical Manufacturing

Understanding the synthesis pathway of Impurity H directly informs strategies to minimize its formation during Cimetidine production.

- Inert Atmosphere: The most critical control is to conduct the synthesis, particularly the condensation step involving the thiol precursor, under an inert atmosphere (e.g., nitrogen or argon). This directly limits the primary oxidant, atmospheric oxygen[5].
- Control of pH and Temperature: While a basic pH is necessary for the main reaction, excessively high pH or temperature can accelerate the rate of oxidative side reactions. Careful optimization is required.
- Minimizing Reaction Time: Reducing the time the thiol intermediate is exposed to the reaction conditions can decrease the window for impurity formation.
- Use of High-Purity Reagents: Ensuring that starting materials and solvents are free from oxidizing contaminants is essential.

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- Antioxidant Addition (Potential Strategy): In some cases, the addition of a small amount of a compatible antioxidant could be explored to scavenge trace oxidants, though this would require extensive validation.

By implementing these process controls, manufacturers can effectively limit the formation of **Cimetidine EP Impurity H**, ensuring the final API meets the stringent purity requirements of regulatory bodies.

References

- **Cimetidine EP Impurity H** | CAS Number 74886-59-2. Klivon.
- CIMETIDINE Cimetidinum. European Pharmacopoeia 7.0. (2012-05-02).
- **CIMETIDINE EP IMPURITY H**. ALLMPUS.
- Cimetidine Impurity C Pharmaceutical Secondary Standard; Certified Reference Material. Sigma-Aldrich.
- Process for the preparation of cimetidine. Google Patents (EP0046635A1).
- **Cimetidine EP Impurity H** | CAS 74886-59-2. Veeprho.
- **Cimetidine EP impurity H** | CAS No- 74886-59-2. Simson Pharma Limited.
- **Cimetidine EP Impurity H** | CAS No. 74886-59-2. Clearsynth.
- Cimetidine EP Impurity G | CAS 1609-06-9. Veeprho.
- Estimation of impurity profiles of drugs and related materials Part 15. Identification of minor impurities in cimetidine. PubMed.

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Sources

- 1. drugfuture.com [drugfuture.com]
- 2. allmpus.com [allmpus.com]
- 3. veeprho.com [veeprho.com]
- 4. klivon.com [klivon.com]
- 5. EP0046635A1 - Process for the preparation of cimetidine - Google Patents [patents.google.com]
- 6. Estimation of impurity profiles of drugs and related materials Part 15. Identification of minor impurities in cimetidine - PubMed [pubmed.ncbi.nlm.nih.gov]

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